

# Spectroscopic Data for 1,4-Diisopropoxybenzene Remains Elusive in Public Databases

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## Compound of Interest

Compound Name: 1,4-Diisopropoxybenzene

Cat. No.: B1346915

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An in-depth search for comprehensive spectroscopic data for the compound **1,4-diisopropoxybenzene** has yielded no publicly available experimental spectra. While the existence of the compound is confirmed, with its structure and chemical identifiers cataloged, access to its nuclear magnetic resonance (NMR), infrared (IR), mass spectrometry (MS), and ultraviolet-visible (UV-Vis) data is not readily available through queried scientific databases.

Searches for  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, IR, and mass spectrometry data for **1,4-diisopropoxybenzene** did not return any specific experimental results for this compound. Instead, results were consistently returned for the structurally similar but distinct compounds: 1,4-diisopropylbenzene and 1,4-di-n-propoxybenzene. This indicates that while these related compounds are well-characterized, **1,4-diisopropoxybenzene** may be less common or its spectroscopic characterization has not been published in the databases accessed.

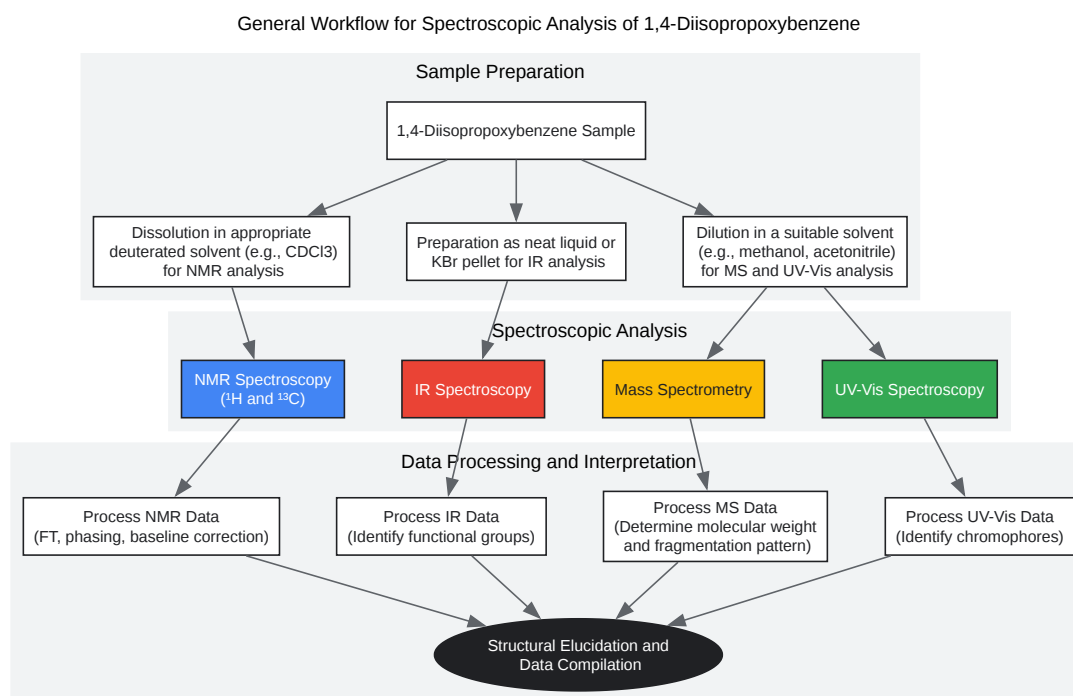
The PubChem database confirms the identity of **1,4-diisopropoxybenzene**, assigning it the Compound Identification Number (CID) 82002. The database provides the IUPAC name, 1,4-di(propan-2-yloxy)benzene, and its chemical structure, which consists of a benzene ring substituted at the first and fourth positions with isopropoxy groups ( $-\text{OCH}(\text{CH}_3)_2$ ). However, the entry lacks any associated experimental or predicted spectroscopic data.

Due to the absence of the core quantitative spectroscopic data, the creation of a detailed technical guide with data tables and experimental protocols as requested is not possible at this time. Further investigation into proprietary or specialized chemical databases, or experimental

synthesis and characterization, would be required to obtain the necessary spectroscopic information for **1,4-diisopropoxybenzene**.

For researchers, scientists, and drug development professionals interested in the spectroscopic properties of this specific molecule, it is recommended to consult specialized chemical literature or consider performing the necessary analytical experiments to generate the data.

Below is a conceptual workflow for the acquisition of such spectroscopic data, should the compound be available for analysis.



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Caption: General Spectroscopic Analysis Workflow.

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